

An In-depth Technical Guide to 5-Bromo-6-methoxybenzofuran-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-6-methoxybenzofuran-2-carboxylic acid

Cat. No.: B3018649

[Get Quote](#)

CAS Number: 20073-19-2

Prepared by: Gemini, Senior Application Scientist

This technical guide provides a comprehensive overview of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**, a key heterocyclic building block for researchers, scientists, and professionals in drug development. This document delves into its chemical and physical properties, outlines a plausible synthetic pathway, predicts its spectral characteristics, and explores its potential applications in medicinal chemistry, all grounded in authoritative scientific context.

Introduction: The Significance of the Benzofuran Scaffold

The benzofuran nucleus is a privileged heterocyclic scaffold frequently encountered in natural products and synthetic molecules with a wide array of biological activities. Its unique electronic and structural features make it a versatile template for the design of novel therapeutic agents. Benzofuran derivatives have demonstrated a broad spectrum of pharmacological properties, including antimicrobial, anti-inflammatory, antiviral, and anticancer activities. The strategic functionalization of the benzofuran ring system allows for the fine-tuning of a molecule's physicochemical properties and biological targets, making it a cornerstone in modern medicinal chemistry. **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**, with its strategic placement of

a bromine atom, a methoxy group, and a carboxylic acid moiety, represents a valuable intermediate for the synthesis of complex and potentially bioactive molecules.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** is essential for its effective use in synthesis and drug design. The following table summarizes its key known and predicted properties.

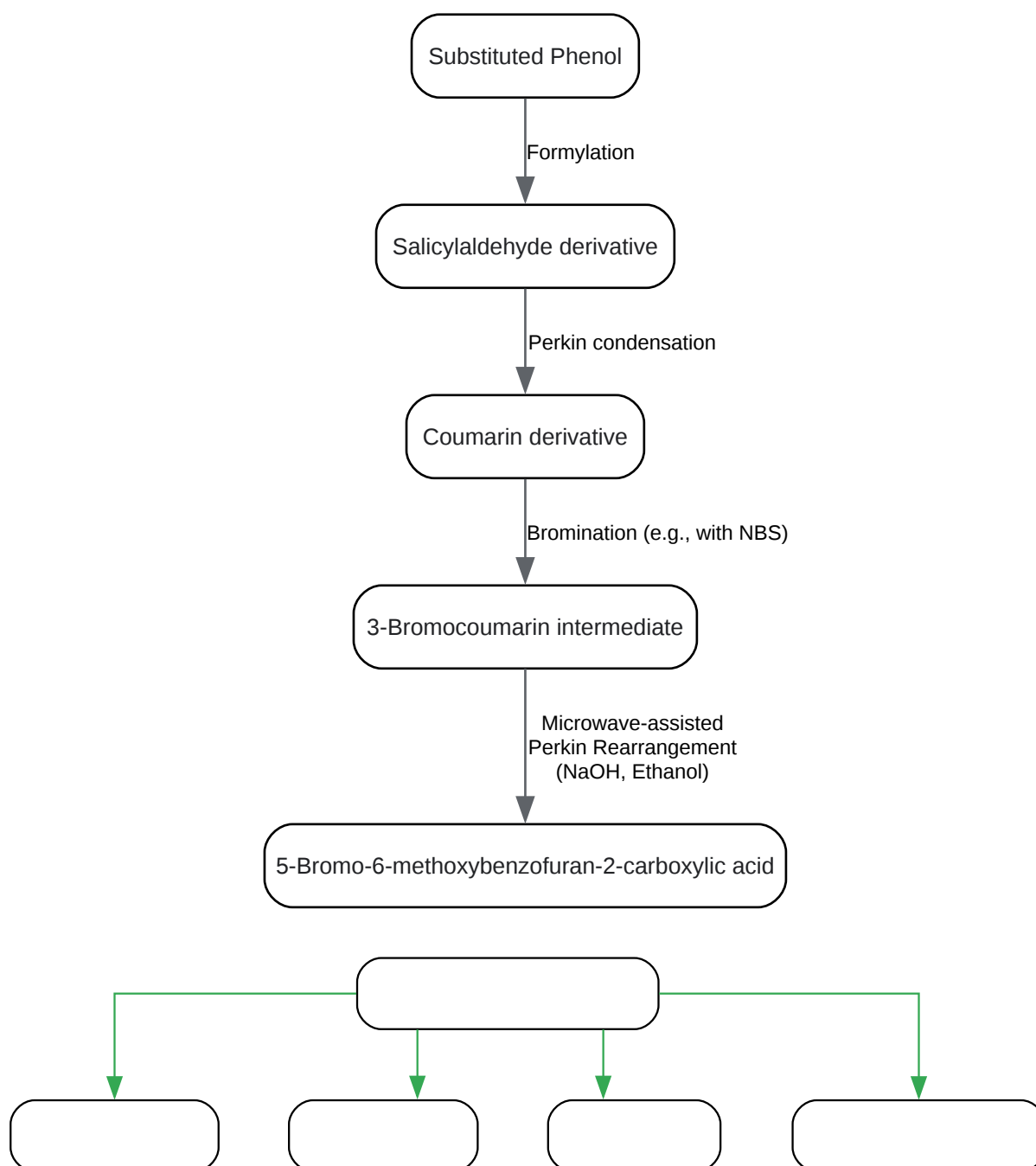
Property	Value	Source(s)
CAS Number	20073-19-2	[1][2][3]
Molecular Formula	C ₁₀ H ₇ BrO ₄	[3]
Molecular Weight	271.06 g/mol	[3]
Boiling Point	399.7 ± 37.0 °C at 760 mmHg (Predicted)	[2]
Density	1.7 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	195.5 ± 26.5 °C (Predicted)	[1]
LogP	2.82 (Predicted)	[1]
Melting Point	Not available	[2]
Storage	Sealed in dry, 2-8°C	[3]

Synthesis and Reaction Mechanisms

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for analogous benzofuran-2-carboxylic acids. A highly efficient approach involves the Perkin rearrangement of a substituted 3-bromocoumarin under microwave irradiation.[4]

Proposed Synthetic Pathway

The synthesis would likely begin with a suitably substituted phenol, which would undergo a series of reactions to form a 3-bromocoumarin intermediate. This intermediate would then be subjected to a microwave-assisted Perkin rearrangement to yield the target benzofuran-2-carboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-bromo-6-methoxybenzofuran-2-carboxylic acid | 20073-19-2 [sigmaaldrich.com]
- 2. CAS#:20073-19-2 | 5-bromo-6-methoxybenzofuran-2-carboxylic acid | Chemsrcc [chemsrc.com]
- 3. 20073-19-2|5-Bromo-6-methoxybenzofuran-2-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. Expedited Synthesis of Benzofuran-2-Carboxylic Acids via Microwave-Assisted Perkin Rearrangement Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-6-methoxybenzofuran-2-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3018649#5-bromo-6-methoxybenzofuran-2-carboxylic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com